

# Operational Guide: Safe Disposal of CCK (26-31) Non-Sulfated

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## Compound of Interest

Compound Name: CCK (26-31) (non-sulfated)

CAS No.: 89911-64-8

Cat. No.: B1496556

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## Part 1: Executive Summary & Hazard Profile

Core Directive: While CCK (26-31) non-sulfated is generally classified as non-hazardous under GHS criteria, it is a bioactive peptide fragment. Do not dispose of this material via municipal wastewater (sink) or general refuse. All disposal must follow a "Cradle-to-Grave" chemical waste management lifecycle to prevent environmental bioaccumulation and ensure regulatory compliance.

## Material Characterization

Understanding the chemical nature of the waste is the first step in compliant disposal.

Property	Specification
Peptide Name	CCK (26-31) (Non-sulfated)
Sequence	Ac-Asp-Tyr-Met-Gly-Trp-Met-NH <sub>2</sub> (Common variant)
Bio-Identity	C-terminal fragment of Cholecystokinin; lacks the sulfated Tyrosine required for high-affinity CCK-A receptor binding.
Physical State	White lyophilized powder (Solid) or Solubilized stock (Liquid).
Solubility Profile	Hydrophobic residues (Trp, Met, Phe-analogs) often require organic co-solvents (DMSO, Acetonitrile) for stability.
RCRA Status	Not P-Listed (Acutely Toxic). Regulated as "Non-Regulated Chemical Waste" unless mixed with hazardous solvents.

## Part 2: Risk Assessment & Handling Logic

As scientists, we must look beyond the Safety Data Sheet (SDS). While the SDS for CCK (26-31) often reads "Not a hazardous substance," we treat it with Bioactive Caution.

The "Solvent Trap" Logic: The primary regulatory risk in disposing of CCK (26-31) is not the peptide itself, but the vehicle used to solubilize it.

- **Non-Sulfated Implication:** The absence of the sulfate group on the Tyrosine residue reduces the peptide's acidity and polarity. This often necessitates the use of DMSO (Dimethyl Sulfoxide) or Methanol for reconstitution rather than neutral buffers.
- **Result:** The waste stream becomes a Flammable (D001) or Toxic (F-listed) solvent waste, triggering strict RCRA disposal requirements.

## Part 3: Step-by-Step Disposal Protocols

## Workflow 1: Solid Waste (Lyophilized Powder & Vials)

Applicability: Expired vials, residual powder, or spilled solids.

- Containment: Do not empty the vial. Keep the peptide in its original glass container.
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc style) to capture any potential breakage.
- Labeling: Apply a hazardous waste tag.
  - Content: "Solid Chemical Waste: CCK (26-31) Peptide."
  - Hazard Checkbox: Check "Toxic" (as a precaution for bioactives) or "Non-Regulated" depending on local EHS policy.
- Disposal Stream: Place in the Solid Chemical Waste Drum (usually blue or black barrel) intended for high-temperature incineration.
  - Prohibited: Do not place in "Biohazard/Red Bag" waste unless the peptide was introduced to viral vectors or human tissue cultures.

## Workflow 2: Liquid Waste (Stock Solutions & Aliquots)

Applicability: Reconstituted peptides in DMSO, Water, or Buffers.

Step A: Determine Solvent Compatibility

- Aqueous (Buffer/Water only):
  - Protocol: Deactivate with 10% Bleach (Sodium Hypochlorite) for 30 minutes to hydrolyze peptide bonds.
  - Disposal: Neutralize pH to 7.0, then dispose via drain ONLY IF permitted by local wastewater authority. Preferred: Collect in "Aqueous Waste" carboy.
- Organic (DMSO, Methanol, Acetonitrile):

- Protocol: DO NOT BLEACH. Bleach + Organics can create toxic chloramines or exothermic reactions.
- Disposal: Pour into the Organic Solvent Waste carboy (Halogenated or Non-Halogenated depending on the solvent).

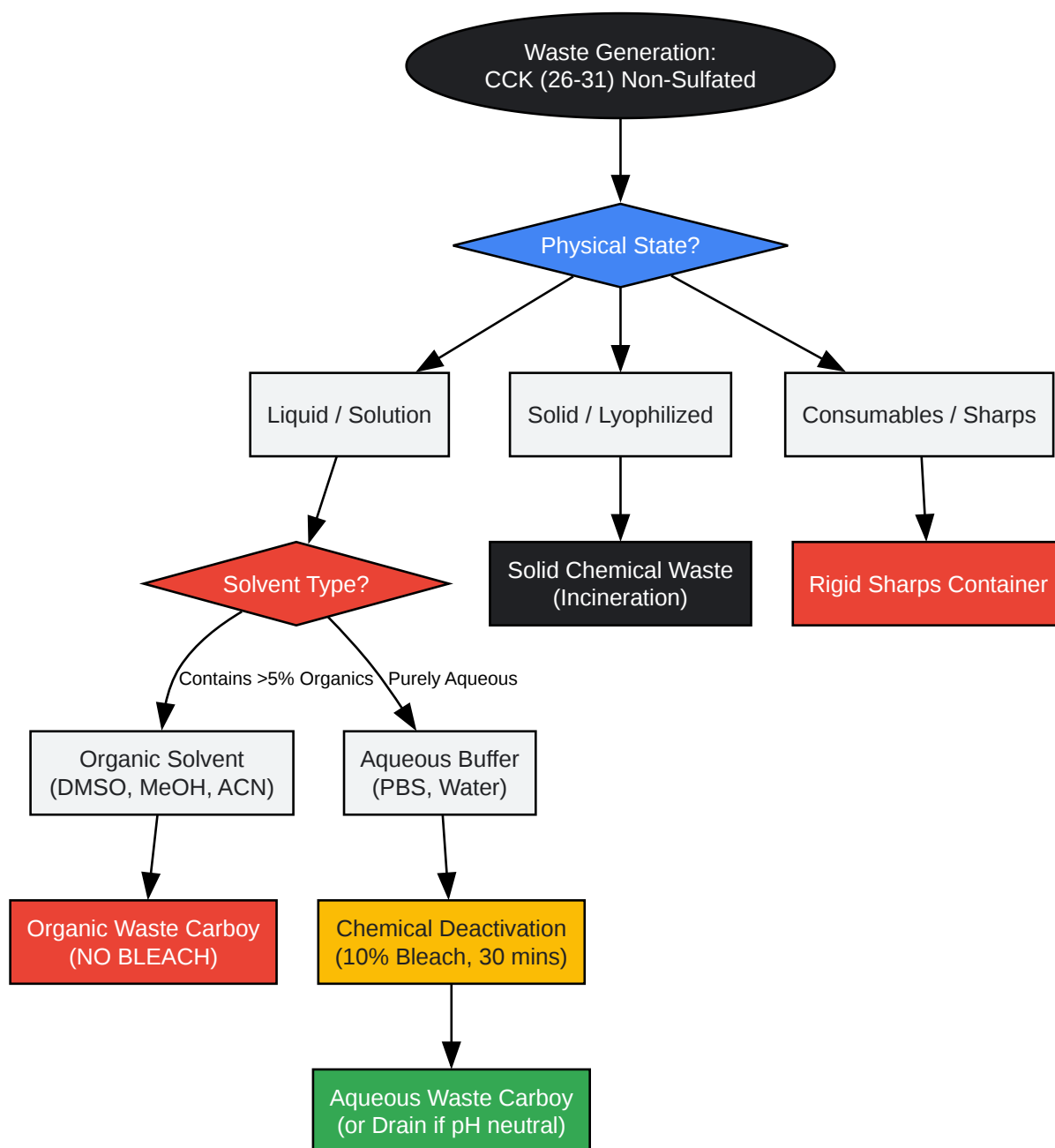
## Workflow 3: Contaminated Consumables (Sharps & Tips)

Applicability: Pipette tips, syringes, weigh boats.

- Sharps (Needles/Glass): Immediately discard into a rigid Red Sharps Container.
- Soft Debris (Gloves/Tips):
  - If "Trace" contamination: General lab trash (if permitted by facility).
  - If "Gross" contamination (visible spill): Collect in a sealed bag and dispose of as Solid Chemical Waste.

## Part 4: Decision Logic Visualization

The following diagram illustrates the decision matrix for segregating CCK (26-31) waste streams to ensure safety and compliance.



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Figure 1: Waste segregation logic flow for CCK (26-31) peptides. Note the critical prohibition of bleach in organic waste streams.

## Part 5: Emergency Response (Spills)

In the event of a spill of CCK (26-31) powder or solution:

- PPE Upgrade: Wear nitrile gloves (double glove recommended for DMSO solutions) and safety goggles.
- Powder Spill:
  - Do not dry sweep (creates aerosols).
  - Cover with a paper towel dampened with water or 10% bleach.
  - Wipe up and place in Solid Chemical Waste.
- Liquid Spill:
  - Absorb with vermiculite or spill pads.[1]
  - Clean surface with 10% bleach to degrade peptide residues.
  - Rinse with water.[1][2][3][4][5][6]

## Part 6: References

- National Institutes of Health (NIH). (2022).[7] NIH Waste Disposal Guide. Retrieved from [\[Link\]](#)[7]
- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

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